

An In-depth Technical Guide to the Physical Properties of 3,6-Dimethyloctane

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Compound of Interest

Compound Name: 3,6-Dimethyloctane

Cat. No.: B100007

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Introduction

3,6-Dimethyloctane is a branched alkane with the chemical formula $C_{10}H_{22}$. As a member of the decane isomer group, its physical properties are of interest in various fields, including fuel technology, materials science, and as a non-polar solvent in chemical synthesis.^[1]

Understanding these properties is crucial for its application and for the development of processes involving this compound. This guide provides a comprehensive overview of the key physical properties of **3,6-dimethyloctane**, supported by generalized experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **3,6-dimethyloctane** are summarized in the table below. These properties are influenced by its molecular structure, specifically the branching which affects intermolecular forces.^[2]

Property	Value	Units
Molecular Weight	142.28	g/mol
Density	0.732	g/cm ³
Boiling Point	160.7 - 160.81	°C at 760 mmHg
Melting Point	-53.99	°C
Refractive Index	1.4115	
Vapor Pressure	3.07	mmHg at 25°C
Flash Point	83.5	°C
Water Solubility	86.93	µg/L (temperature not stated)

Note: The data presented is compiled from various chemical data sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **3,6-dimethyloctane** are not publicly documented, the following are detailed, generalized methodologies for determining the key physical properties of liquid alkanes.

Determination of Boiling Point

The boiling point is a critical indicator of the volatility of a substance. For a liquid alkane like **3,6-dimethyloctane**, the Thiele tube method is a common and effective technique.[\[7\]](#)[\[8\]](#)

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of **3,6-dimethyloctane** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-

boiling point oil (e.g., mineral oil).

- **Heating:** The side arm of the Thiele tube is gently and evenly heated with a Bunsen burner. This design promotes convection currents in the oil, ensuring uniform heating of the sample.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point. At this point, the vapor pressure of the sample equals the atmospheric pressure.

Determination of Density

The density of a liquid hydrocarbon can be determined using a digital density meter, which offers high precision and requires a small sample volume.^[9]

Methodology: Digital Density Meter

- **Calibration:** The instrument is first calibrated using a standard of known density, typically dry air and deionized water.
- **Sample Injection:** A small volume (approximately 1-2 mL) of **3,6-dimethyloctane** is injected into the oscillating U-tube of the density meter.^[9] Care should be taken to avoid the introduction of air bubbles.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample. This frequency change is then used to calculate the density of the liquid.
- **Temperature Control:** The temperature of the sample cell is precisely controlled by the instrument, as density is temperature-dependent.^[10] Measurements are typically taken at a standard temperature, such as 20°C or 25°C.
- **Data Recording:** The density value is displayed digitally. Multiple readings should be taken to ensure accuracy and reproducibility.

Determination of Refractive Index

The refractive index is a measure of how much light bends, or refracts, when it enters a substance. It is a characteristic property that can be used for identification and purity assessment. An Abbé refractometer is commonly used for this purpose.[\[11\]](#)[\[12\]](#)

Methodology: Abbé Refractometer

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of **3,6-dimethyloctane** are placed on the clean, dry surface of the lower prism of the refractometer.[\[11\]](#)
- **Measurement:** The prisms are closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the controls to bring the boundary line between the light and dark fields into sharp focus and at the center of the crosshairs.
- **Reading the Value:** The refractive index is read directly from the instrument's scale.
- **Temperature Correction:** The refractive index is temperature-dependent. The temperature of the prisms should be monitored, and if it deviates from the standard temperature (usually 20°C), a temperature correction should be applied.[\[11\]](#)

Purity Assessment by Gas Chromatography (GC)

Gas chromatography is a powerful analytical technique used to separate and analyze volatile compounds. For **3,6-dimethyloctane**, GC can be used to assess its purity by detecting the presence of any isomers or other impurities.

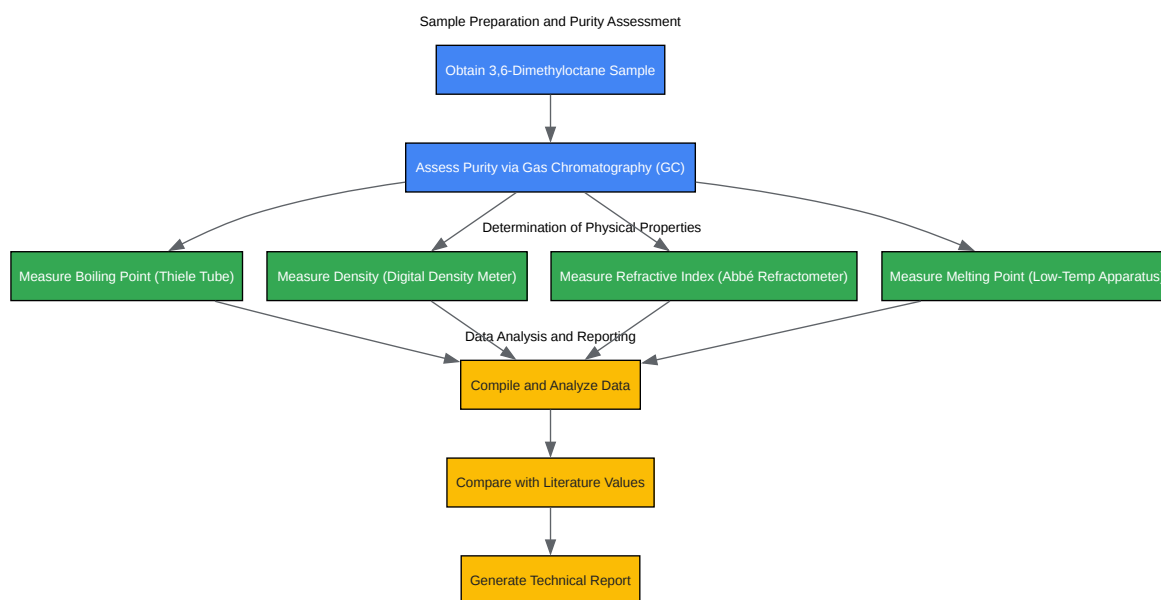
Methodology: Gas Chromatography

- **Instrument Setup:** A gas chromatograph equipped with a flame ionization detector (FID) is used. A non-polar capillary column is suitable for separating alkane isomers.[\[13\]](#)
- **Sample Preparation:** A dilute solution of **3,6-dimethyloctane** in a volatile solvent (e.g., hexane) is prepared.

- **Injection:** A small volume of the prepared sample is injected into the heated injection port of the GC.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium or nitrogen) through the column. The separation of components is based on their differential partitioning between the mobile gas phase and the stationary liquid phase in the column.
- **Detection:** As the separated components elute from the column, they are detected by the FID.
- **Data Analysis:** The output from the detector is a chromatogram, which shows peaks corresponding to each component. The retention time (the time it takes for a component to travel through the column) is used for identification, and the peak area is proportional to the concentration of the component. The purity of **3,6-dimethyloctane** can be determined by the relative area of its corresponding peak.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid alkane like **3,6-dimethyloctane**.



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Caption: Workflow for Physical Property Determination of **3,6-Dimethyloctane**.

Safety and Handling

3,6-Dimethyloctane is a flammable liquid and vapor.[9][14][15] It may cause skin and eye irritation, and inhalation may lead to respiratory tract irritation or drowsiness and dizziness.[9][15][16][17] Appropriate personal protective equipment, including safety goggles, gloves, and a

lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.[16]

Conclusion

This technical guide provides a detailed overview of the essential physical properties of **3,6-dimethyloctane**. The summarized data and generalized experimental protocols offer a valuable resource for researchers, scientists, and professionals in drug development and other relevant industries. Accurate determination and understanding of these properties are fundamental to the safe and effective use of this compound in scientific and industrial applications.

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